

"Ethyl 4-methylpyrimidine-5-carboxylate" CAS number and properties

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Compound of Interest

Compound Name: Ethyl 4-methylpyrimidine-5-carboxylate

Cat. No.: B145769

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In-Depth Technical Guide: Ethyl 4-methylpyrimidine-5-carboxylate

CAS Number: 110960-73-1

This technical guide provides a comprehensive overview of **Ethyl 4-methylpyrimidine-5-carboxylate**, a heterocyclic compound of interest to researchers and professionals in drug development and chemical synthesis. This document details its chemical and physical properties, outlines a general synthesis protocol, and discusses its potential biological significance.

Chemical and Physical Properties

Ethyl 4-methylpyrimidine-5-carboxylate is a pyrimidine derivative with the molecular formula $C_8H_{10}N_2O_2$ and a molecular weight of 166.18 g/mol [1]. While specific experimental data on the physical properties of this exact compound are not readily available in the cited literature, data for structurally similar compounds can provide estimations. For instance, related pyrimidine derivatives exist as solids at room temperature.

Table 1: Physicochemical Properties of **Ethyl 4-methylpyrimidine-5-carboxylate** and Related Compounds

Property	Value for Ethyl 4-methylpyrimidine-5-carboxylate	Value for Related Compounds
CAS Number	110960-73-1[1]	-
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂ [1]	-
Molecular Weight	166.18 g/mol [1]	-
Melting Point	Data not available	191-194 °C (for Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate)[2]
Boiling Point	Data not available	267.9 °C at 760 mmHg (for Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate)[2]
Solubility	Data not available	Soluble in chloroform/methanol (for Ethyl 4-methyl-5-imidazolecarboxylate)

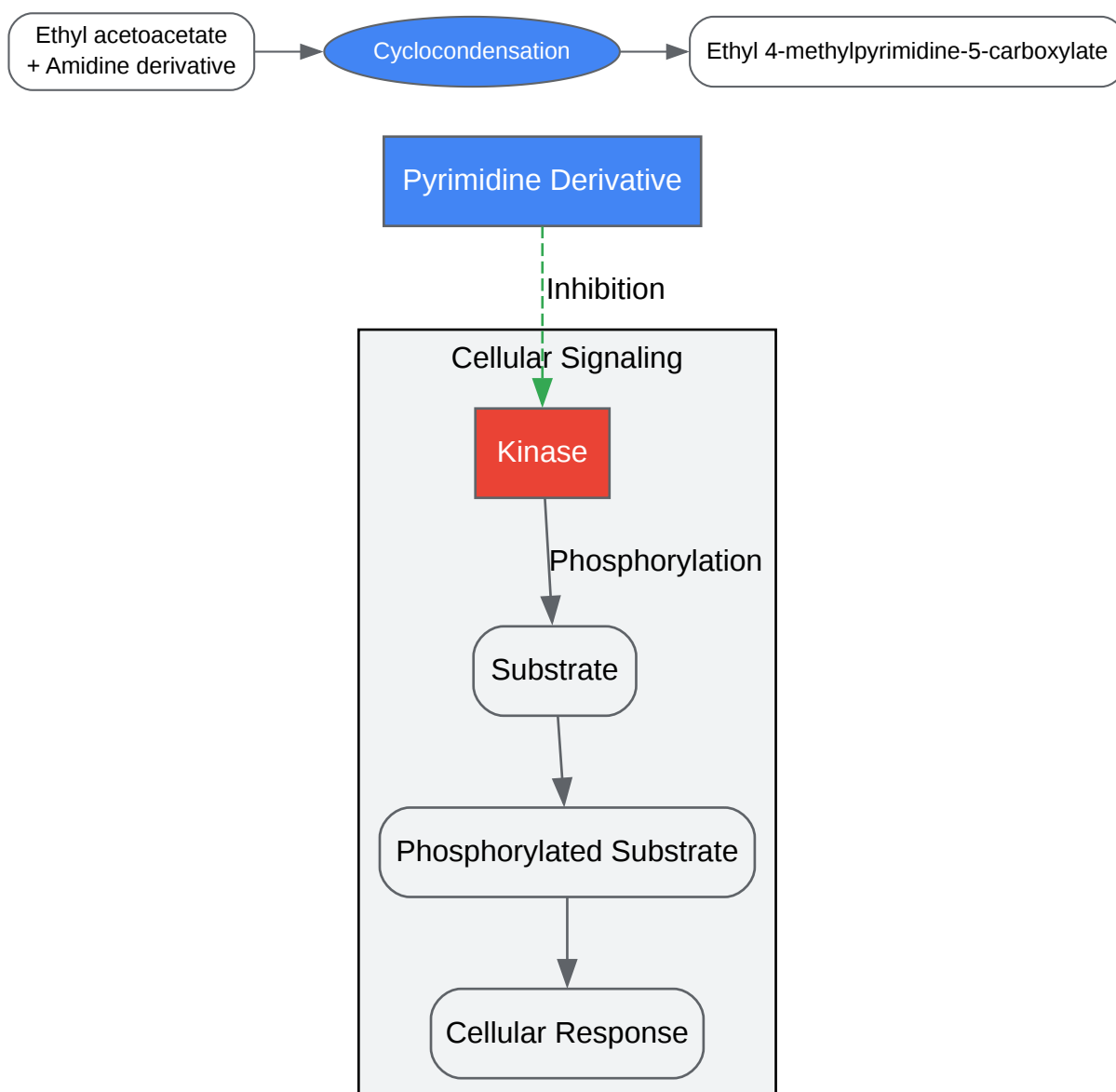
Synthesis and Experimental Protocols

The synthesis of pyrimidine-5-carboxylic acid esters can be achieved through various methods. A general and widely applicable method involves the condensation of an amidinium salt with a suitable three-carbon building block.

General Synthesis of 2-Substituted Pyrimidine-5-Carboxylic Esters

A common route to pyrimidine-5-carboxylates involves the reaction of amidinium salts with enol ethers of β -ketoesters. For the synthesis of **Ethyl 4-methylpyrimidine-5-carboxylate**, a plausible approach would involve the condensation of formamidine (as the amidinium salt) with an appropriate derivative of ethyl acetoacetate.

Experimental Workflow for a General Synthesis:



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References

- 1. chemwhat.com [chemwhat.com]

- 2. [echemi.com](https://www.benchchem.com) [[echemi.com](https://www.benchchem.com)]
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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com